

# physical and chemical properties of 5,5'-methylenediisophthalic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5,5'-Methylenediisophthalic acid

Cat. No.: B3045267

[Get Quote](#)

## An In-Depth Technical Guide to 5,5'-Methylenediisophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **5,5'-methylenediisophthalic acid**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and actionable experimental protocols.

## Core Properties of 5,5'-Methylenediisophthalic Acid

**5,5'-Methylenediisophthalic acid**, also known as 3,3',5,5'-tetracarboxydiphenylmethane, is a tetravalent carboxylic acid. Its structure features two isophthalic acid moieties linked by a methylene bridge. This arrangement provides a rigid and well-defined geometry, making it a valuable building block in supramolecular chemistry and materials science, particularly in the synthesis of Metal-Organic Frameworks (MOFs).

Table 1: Physical and Chemical Properties of **5,5'-Methylenediisophthalic Acid**

Property	Value	Source(s)
CAS Number	10397-52-1	[1][2]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> O <sub>8</sub>	[1][2]
Molecular Weight	344.27 g/mol	[1][2]
Melting Point	324-331 °C	[1]
Boiling Point (Predicted)	729.5 ± 60.0 °C	[1]
Density (Predicted)	1.572 ± 0.06 g/cm <sup>3</sup>	[1]
Polar Surface Area (PSA)	149.20 Å <sup>2</sup>	[1]
LogP (Predicted)	2.07	[1]
Hydrogen Bond Donors	4	[1]
Hydrogen Bond Acceptors	8	[1]
Rotatable Bond Count	6	[1]

## Experimental Protocols

This section details the methodologies for the synthesis and characterization of **5,5'-methylenediisophthalic acid**.

### 2.1. Synthesis of 5,5'-Methylenediisophthalic Acid

While a specific detailed protocol for the direct synthesis of **5,5'-methylenediisophthalic acid** is not readily available in the searched literature, a plausible method can be inferred from the known precursors: isophthalic acid and a formaldehyde source. The following is a generalized procedure based on electrophilic aromatic substitution.

Objective: To synthesize **5,5'-methylenediisophthalic acid** by the acid-catalyzed condensation of isophthalic acid with formaldehyde.

Materials:

- Isophthalic acid

- Formaldehyde (37% aqueous solution or paraformaldehyde)
- Strong acid catalyst (e.g., concentrated sulfuric acid)
- Solvent (e.g., glacial acetic acid)
- Distilled water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve isophthalic acid in a suitable solvent such as glacial acetic acid.
- Slowly add a strong acid catalyst, like concentrated sulfuric acid, to the mixture while stirring.
- Add a stoichiometric amount of formaldehyde (or paraformaldehyde) to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours to allow the reaction to proceed to completion.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a beaker of cold distilled water to precipitate the crude product.
- Collect the precipitate by vacuum filtration and wash it thoroughly with distilled water to remove any unreacted starting materials and acid catalyst.
- Recrystallize the crude product from a suitable solvent (e.g., a water/ethanol mixture) to obtain purified **5,5'-methylenediisophthalic acid**.

- Dry the purified product in a vacuum oven.
- Characterize the final product using techniques such as NMR spectroscopy, FT-IR spectroscopy, and mass spectrometry to confirm its identity and purity.

## 2.2. Determination of Melting Point

The melting point of an organic compound is a crucial physical property for its identification and purity assessment.

Objective: To determine the melting point range of **5,5'-methylenediisophthalic acid**.

Materials:

- Purified **5,5'-methylenediisophthalic acid**
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Mortar and pestle

Procedure:

- Ensure the sample of **5,5'-methylenediisophthalic acid** is completely dry and finely powdered using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the sample holder of the melting point apparatus.
- Heat the apparatus at a moderate rate initially.
- As the temperature approaches the expected melting point, reduce the heating rate to approximately 1-2 °C per minute to ensure accurate measurement.

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- The recorded range is the melting point of the sample. For a pure compound, this range should be narrow (typically 1-2 °C).

### 2.3. Solubility Assessment

Understanding the solubility of a compound is essential for its application in various fields, including drug development and material synthesis.

Objective: To determine the solubility of **5,5'-methylenediisophthalic acid** in various solvents.

Materials:

- **5,5'-methylenediisophthalic acid**
- A selection of solvents:
  - Water (polar, protic)
  - Ethanol (polar, protic)
  - Acetone (polar, aprotic)
  - Dimethylformamide (DMF) (polar, aprotic)
  - Hexane (nonpolar)
- Test tubes and a vortex mixer

Procedure:

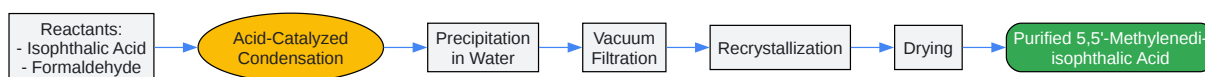
- Place a small, accurately weighed amount (e.g., 10 mg) of **5,5'-methylenediisophthalic acid** into a series of clean, dry test tubes.

- Add a small volume (e.g., 1 mL) of a solvent to the first test tube.
- Agitate the mixture vigorously using a vortex mixer for at least one minute.
- Visually inspect the mixture to determine if the solid has dissolved completely.
- If the solid dissolves, the compound is soluble in that solvent at that concentration.
- If the solid does not dissolve, the compound is considered insoluble or sparingly soluble.
- Repeat the process for each of the selected solvents.
- Record the observations for each solvent. Due to the presence of four carboxylic acid groups, **5,5'-methylenediisophthalic acid** is expected to be soluble in polar, protic solvents and polar aprotic solvents, especially with heating, and likely insoluble in nonpolar solvents. Its solubility in aqueous solutions will be highly pH-dependent, increasing significantly in basic conditions due to deprotonation of the carboxylic acid groups.

## Visualizations

### 3.1. Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **5,5'-methylenediisophthalic acid**.

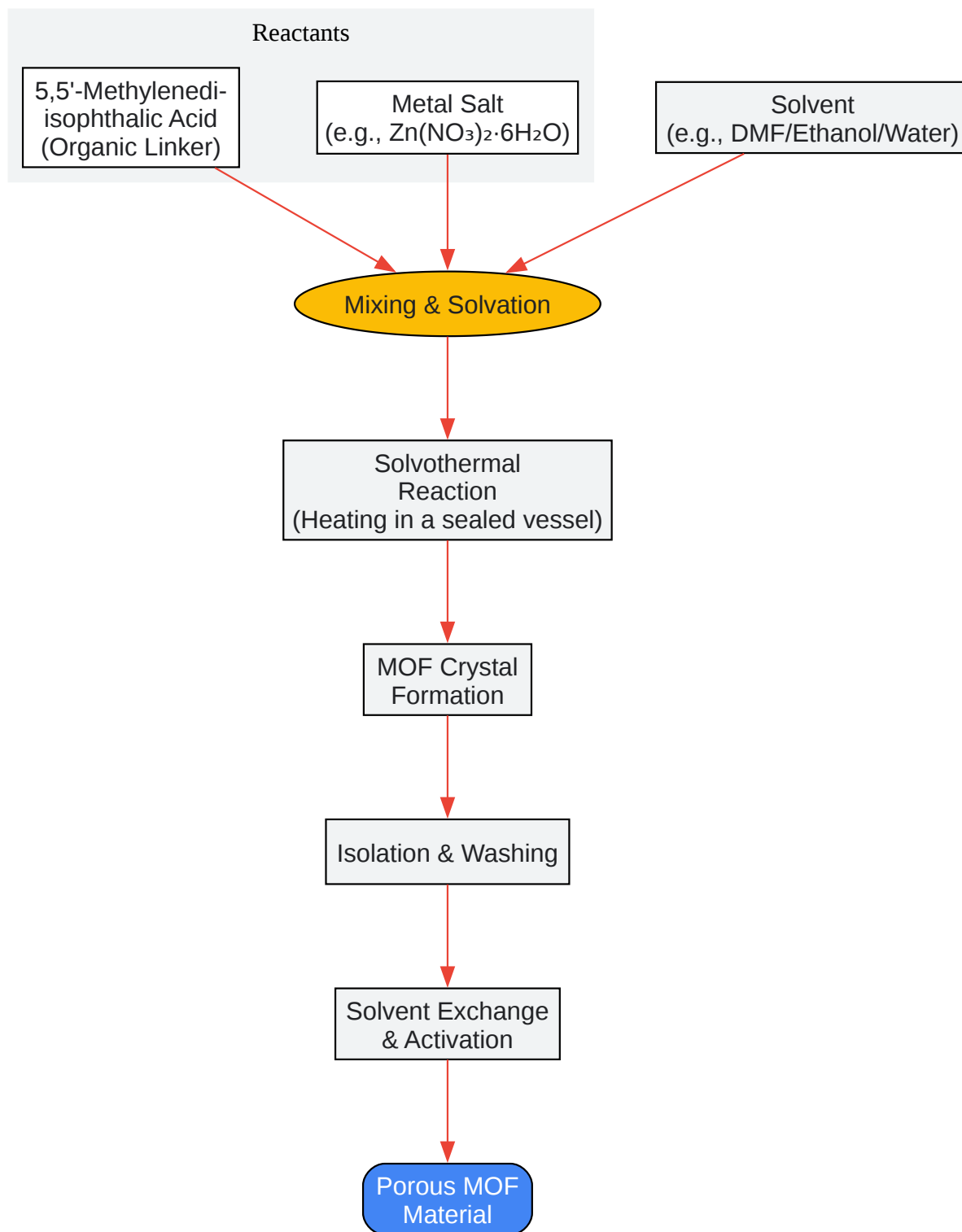


[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **5,5'-methylenediisophthalic acid**.

### 3.2. Application in Metal-Organic Framework (MOF) Synthesis

**5,5'-Methylenediisophthalic acid** is a common linker in the synthesis of MOFs. The following diagram illustrates the general process.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of a Metal-Organic Framework (MOF).

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5,5'-Methylenediisophthalic acid | lookchem [lookchem.com]
- 2. Synthesis of 5-Substituted Derivatives of Isophthalic Acid as Non-Polymeric Amphiphilic Coating for Metal Oxide Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 5,5'-methylenediisophthalic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3045267#physical-and-chemical-properties-of-5-5-methylenediisophthalic-acid]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



